

17-Hydroxyisolathyrol: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 17-Hydroxyisolathyrol

Cat. No.: B15594549

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the chemical structure, properties, and potential biological activities of **17-Hydroxyisolathyrol**, a lathyrol-type diterpenoid. Due to the limited availability of specific experimental data for **17-Hydroxyisolathyrol** in peer-reviewed literature, this guide also draws upon data from closely related lathyrol diterpenoids isolated from its natural source, *Euphorbia lathyris*, to infer its probable characteristics and biological functions.

Chemical Structure and Properties

17-Hydroxyisolathyrol is a macrocyclic diterpenoid belonging to the lathyrol family. These natural products are characterized by a complex tricyclic carbon skeleton.

Chemical Identifiers

Property	Value	Source
IUPAC Name	(3Z,9Z)-1,11,13-trihydroxy-10-(hydroxymethyl)-3,6,6,14-tetramethyltricyclo[10.3.0.0 ^{5,7}]pentadeca-3,9-dien-2-one	Commercial Vendor Data
CAS Number	93551-00-9	Commercial Vendor Data
Molecular Formula	C ₂₀ H ₃₀ O ₅	[1]
Molecular Weight	350.45 g/mol	[1]

Physicochemical Properties

Specific experimental data for the physicochemical properties of **17-Hydroxyisolathyrol**, such as melting point, boiling point, and optical rotation, are not readily available in the reviewed scientific literature. However, based on its chemical structure and data from commercial suppliers, the following information can be provided.

Property	Value	Source
Appearance	Light yellow to yellow solid	[1]
Solubility	Soluble in DMSO	[1]
Purity	Available in various purities (e.g., >95%, >98%, >99%)	Commercial Vendor Data

Spectral Data

Detailed experimental spectral data (¹H NMR, ¹³C NMR, IR, Mass Spectrometry) for **17-Hydroxyisolathyrol** are not available in the surveyed literature. The structural elucidation of lathyrol diterpenoids is typically achieved through a combination of these spectroscopic techniques. For reference, studies on other lathyrol diterpenoids from *Euphorbia lathyris* provide extensive NMR and mass spectrometry data that are crucial for their characterization[2].

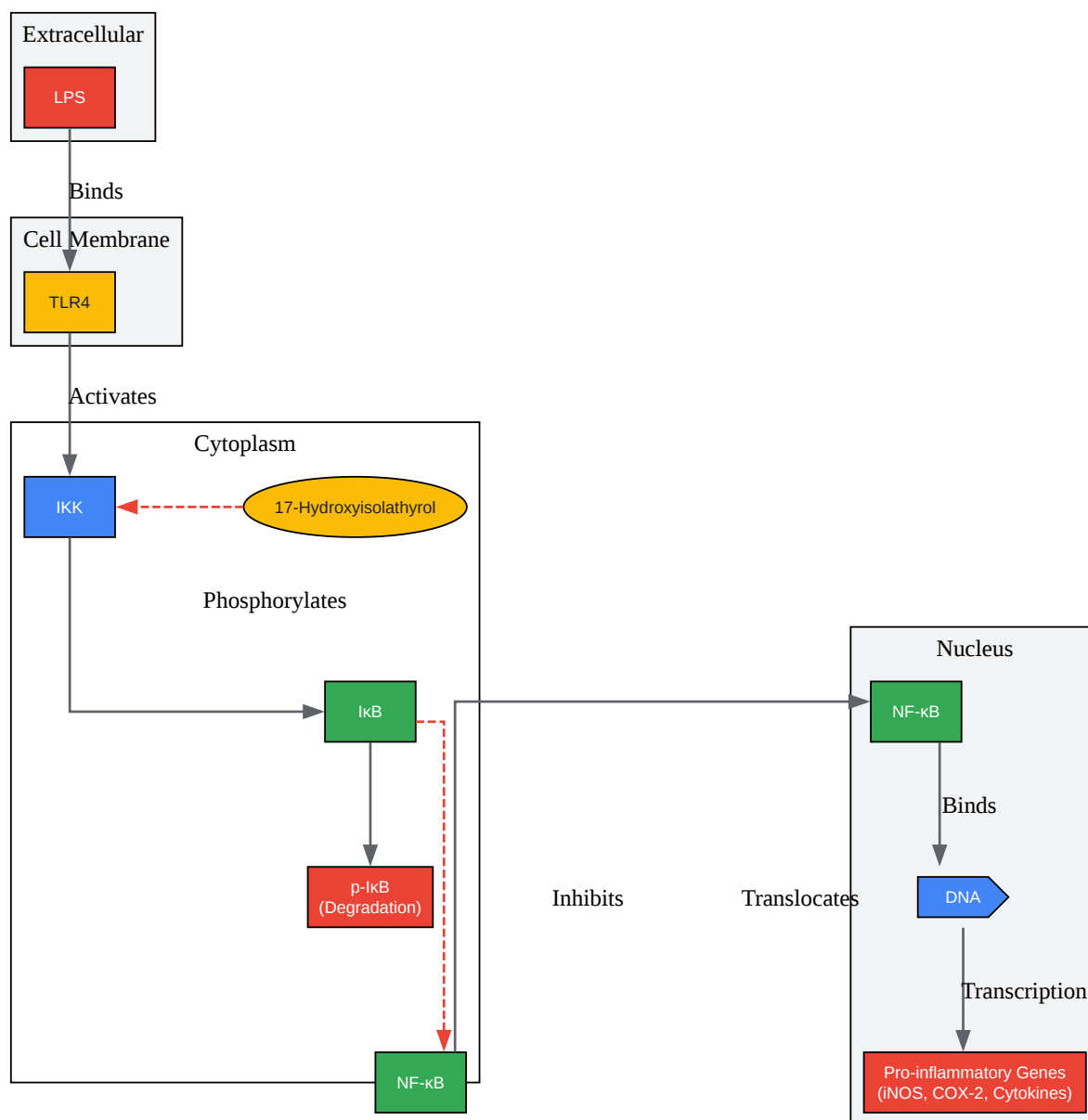
Potential Biological Activity and Signaling Pathway

While no specific studies on the biological activity of **17-Hydroxyisolathyrol** have been identified, a significant body of research on other lathyrol diterpenoids isolated from *Euphorbia lathyris* points towards potent anti-inflammatory properties[3][4][5].

These compounds have been shown to inhibit the production of nitric oxide (NO), a key inflammatory mediator, in lipopolysaccharide (LPS)-stimulated macrophage cells (e.g., RAW 264.7)[3][4]. The mechanism of this anti-inflammatory action is linked to the downregulation of inducible nitric oxide synthase (iNOS) and cyclooxygenase-2 (COX-2) expression.

This inhibitory effect on pro-inflammatory gene expression is often mediated through the NF- κ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells) signaling pathway. In unstimulated cells, NF- κ B is sequestered in the cytoplasm by inhibitor of κ B (I κ B) proteins. Upon stimulation by inflammatory signals like LPS, I κ B is phosphorylated and degraded, allowing NF- κ B to translocate to the nucleus and activate the transcription of pro-inflammatory genes. Lathyrol diterpenoids have been shown to reduce the phosphorylation of I κ B α , thereby preventing NF- κ B activation and subsequent inflammation[4][6].

Based on this evidence, it is highly probable that **17-Hydroxyisolathyrol** also exerts anti-inflammatory effects through the inhibition of the NF- κ B signaling pathway.



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Caption: Proposed anti-inflammatory mechanism of **17-Hydroxyisolathyrol** via inhibition of the NF-κB signaling pathway.

Experimental Protocols

The following is a detailed methodology for a key experiment used to assess the anti-inflammatory activity of compounds like **17-Hydroxyisolathyrol**.

Nitric Oxide Production Assay in RAW 264.7 Macrophages

This protocol is based on the widely used Griess assay to measure nitrite, a stable product of NO.

Materials:

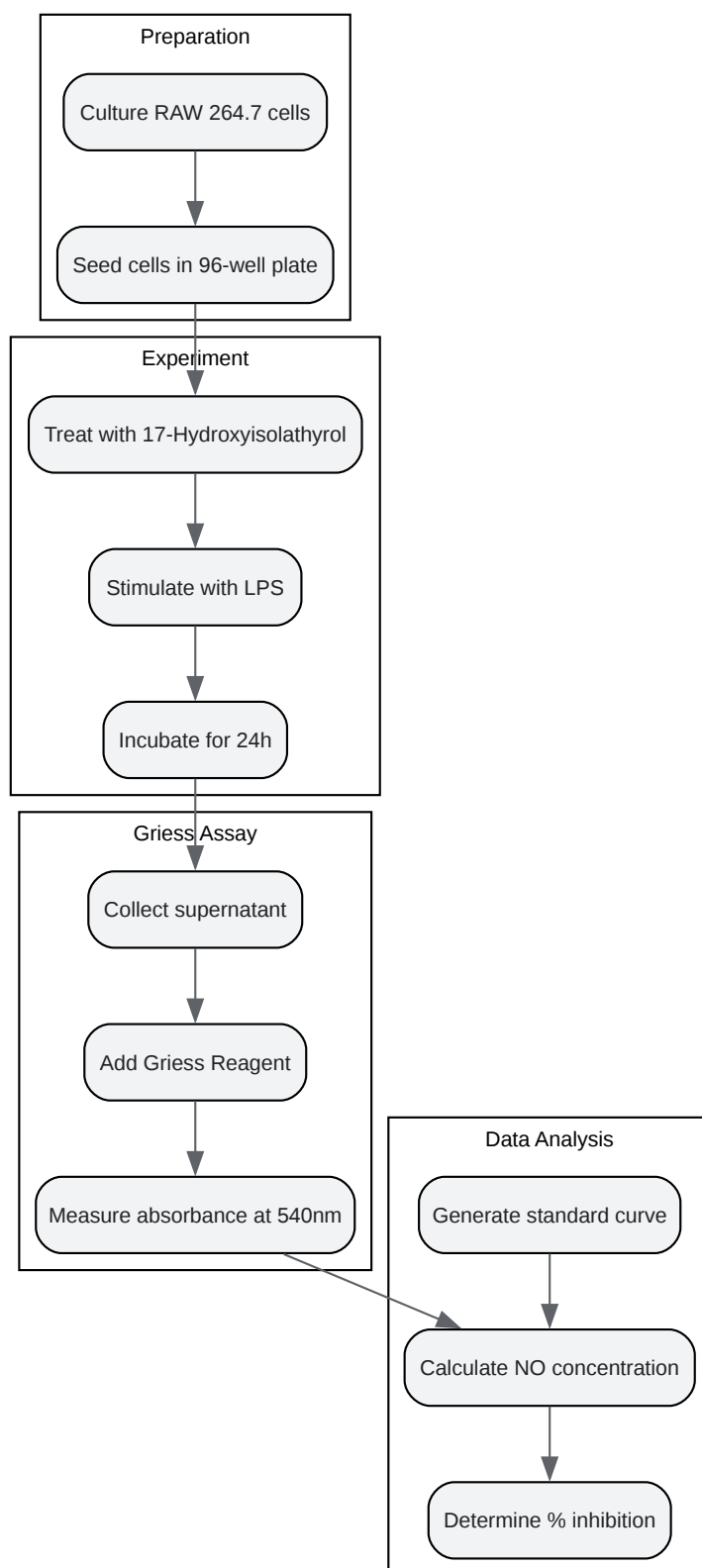
- RAW 264.7 macrophage cell line
- Dulbecco's Modified Eagle Medium (DMEM)
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin solution
- Lipopolysaccharide (LPS) from E. coli
- **17-Hydroxyisolathyrol** (dissolved in DMSO)
- Griess Reagent (Component A: 1% sulfanilamide in 5% phosphoric acid; Component B: 0.1% N-(1-naphthyl)ethylenediamine dihydrochloride in water)
- Sodium nitrite (for standard curve)
- 96-well cell culture plates
- Microplate reader

Procedure:

- Cell Culture:

- Culture RAW 264.7 cells in DMEM supplemented with 10% FBS and 1% penicillin-streptomycin at 37°C in a humidified 5% CO₂ incubator.
- Seed the cells in a 96-well plate at a density of 5 x 10⁴ cells/well and allow them to adhere overnight.
- Compound Treatment:
 - Prepare serial dilutions of **17-Hydroxyisolathyrol** in DMEM. The final concentration of DMSO should be less than 0.1% to avoid cytotoxicity.
 - Remove the old medium from the cells and replace it with fresh medium containing the different concentrations of **17-Hydroxyisolathyrol**.
 - Incubate for 1 hour.
- Inflammatory Stimulation:
 - Add LPS to each well to a final concentration of 1 µg/mL (except for the negative control wells).
 - Incubate the plate for 24 hours.
- Griess Assay:
 - Prepare the Griess reagent by mixing equal volumes of Component A and Component B just before use.
 - Transfer 50 µL of the cell culture supernatant from each well to a new 96-well plate.
 - Add 50 µL of the Griess reagent to each well containing the supernatant.
 - Incubate at room temperature for 10-15 minutes, protected from light.
- Measurement and Analysis:
 - Measure the absorbance at 540 nm using a microplate reader.
 - Prepare a standard curve using known concentrations of sodium nitrite.

- Calculate the nitrite concentration in the samples from the standard curve.
- Determine the inhibitory effect of **17-Hydroxyisolathyrol** on NO production.



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Caption: Experimental workflow for the determination of nitric oxide inhibition.

Conclusion

17-Hydroxyisolathyrol is a lathyrol-type diterpenoid with significant potential as an anti-inflammatory agent. While specific experimental data for this compound remains to be fully disclosed in the scientific literature, the well-documented activities of related compounds from *Euphorbia lathyris* provide a strong basis for its likely biological profile. The proposed mechanism of action through the inhibition of the NF-κB signaling pathway offers a clear direction for future research. The provided experimental protocol for assessing nitric oxide production serves as a foundational method for investigating the anti-inflammatory efficacy of **17-Hydroxyisolathyrol** and its analogs. Further studies are warranted to fully characterize this compound and validate its therapeutic potential.

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